

Application Notes and Protocols for DIMT1 Pre-designed siRNA Set A

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Compound of Interest

Compound Name: *DIMT1 Human Pre-designed
siRNA Set A*

Cat. No.: *B10824743*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The DIMT1 (DIM1 rRNA Methyltransferase and Ribosome Maturation Factor) pre-designed siRNA Set A provides a powerful tool for the targeted knockdown of DIMT1 gene expression.[1][2] DIMT1 is a crucial enzyme responsible for the dimethylation of adjacent adenosines on the 18S rRNA, a critical step in ribosome biogenesis.[1][2][3] Dysregulation of DIMT1 has been implicated in various cellular processes and diseases, including cancer and metabolic disorders like type 2 diabetes.[2][4][5] Specifically, silencing of DIMT1 has been shown to impact protein synthesis, mitochondrial function, and insulin secretion.[4][6][7] These application notes provide a comprehensive guide to effectively use the DIMT1 pre-designed siRNA Set A, from initial handling and transfection to validation of knockdown and analysis of downstream effects.

Product Information

- Product Name: DIMT1 pre-designed siRNA Set A
- Contents: 3 unique pre-designed siRNAs targeting human DIMT1, 1 negative control siRNA, 1 positive control siRNA (e.g., targeting a housekeeping gene like GAPDH), and a FAM-labeled negative control for transfection efficiency monitoring.[8][9]

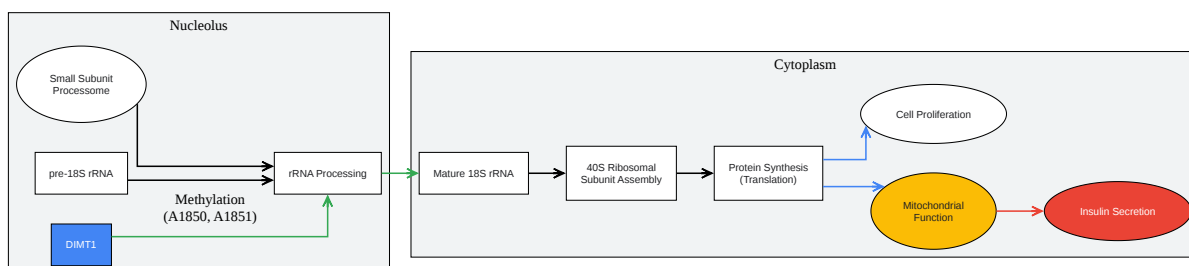
- Storage: Store lyophilized siRNA at -20°C. Once reconstituted, aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[9][10][11]

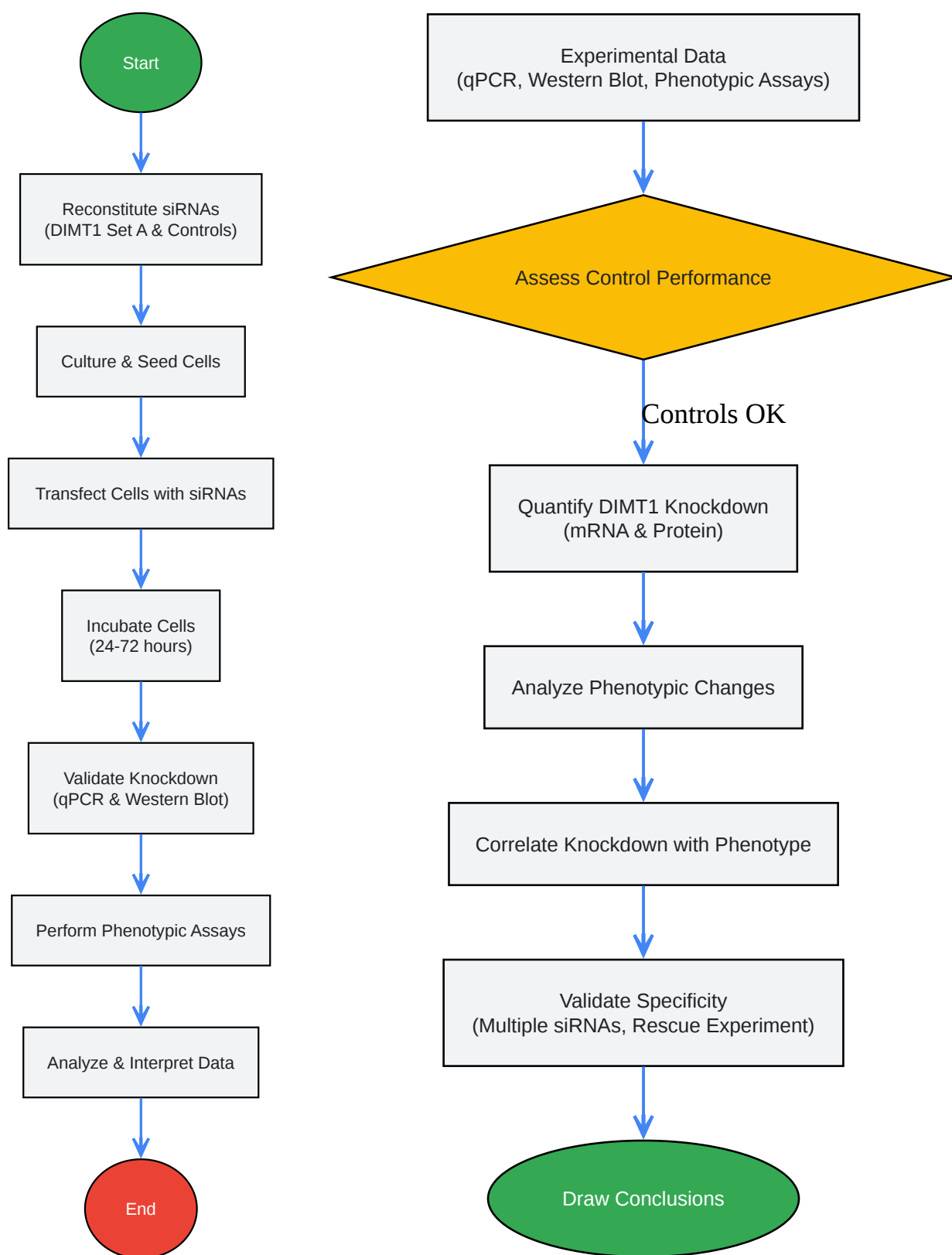
Key Applications

- Functional Genomics: Investigate the role of DIMT1 in various cellular processes such as cell proliferation, apoptosis, and metabolism.
- Target Validation: Validate DIMT1 as a potential therapeutic target in drug discovery programs.
- Pathway Analysis: Elucidate the signaling pathways regulated by DIMT1.

Signaling Pathway Involving DIMT1

The following diagram illustrates the central role of DIMT1 in ribosome biogenesis and its downstream effects on cellular function.





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